

Unveiling 6-O-Vanilloylajugol: A Literature Review on its Discovery

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Compound of Interest

Compound Name: 6-O-Vanilloylajugol

Cat. No.: B169424

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This technical guide provides a comprehensive literature review on the discovery, isolation, and characterization of the iridoid glycoside, **6-O-Vanilloylajugol**. This document is intended for researchers, scientists, and drug development professionals interested in the phytochemical landscape of medicinal plants and the potential of novel natural products.

Introduction

6-O-Vanilloylajugol is a naturally occurring iridoid glycoside. Iridoids are a class of monoterpenoids known for their diverse biological activities and are often found in medicinal plants. The structure of **6-O-Vanilloylajugol** is characterized by an ajugol core esterified with a vanilloyl group at the 6-position. This compound has been identified as a constituent of at least two medicinal plants: *Buddleja officinalis* and *Rehmannia glutinosa*.

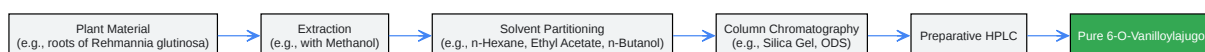
Discovery and Isolation

The initial discovery of **6-O-Vanilloylajugol** can be traced back to phytochemical investigations of *Rehmannia glutinosa*, a plant widely used in traditional Chinese medicine. A 2010 review on the phytochemistry of *Rehmannia glutinosa* by Biren N. Shah, et al., cites a 1990 publication by M. Yoshikawa, et al., in the *Chemical & Pharmaceutical Bulletin* as a key reference for this compound. Subsequent studies have also reported its presence in *Buddleja officinalis*.

While the full experimental details from the original discovery paper by Yoshikawa et al. are not widely available in current databases, a general workflow for the isolation of such iridoid glycosides can be inferred from standard phytochemical practices.

General Experimental Workflow for Isolation

The isolation of iridoid glycosides like **6-O-Vanilloylajugol** typically involves a multi-step process aimed at separating the compound from a complex plant matrix.



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Figure 1: Generalized workflow for the isolation of **6-O-Vanilloylajugol**.

Structural Elucidation

The determination of the chemical structure of **6-O-Vanilloylajugol** would have relied on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Spectroscopic Data

While the specific spectral data from the original publication remains to be fully accessed, the expected data for **6-O-Vanilloylajugol** is summarized below. This data is crucial for the unambiguous identification of the compound.

Technique	Parameter	Expected Information
Mass Spectrometry (MS)	Molecular Ion Peak	Determination of the molecular weight (C ₂₃ H ₃₀ O ₁₂)
Fragmentation Pattern	Information on the ajugol and vanilloyl moieties	
¹ H NMR	Chemical Shifts	Reveals the number and electronic environment of protons
Coupling Constants	Provides information on the connectivity of protons	
¹³ C NMR	Chemical Shifts	Indicates the number and types of carbon atoms
2D NMR (COSY, HSQC, HMBC)	Correlation Peaks	Establishes the complete connectivity of the molecule

Physicochemical Properties

Based on available information from chemical suppliers and databases, the key physicochemical properties of **6-O-Vanilloylajugol** are presented in the following table.

Property	Value	Source
CAS Number	124168-04-3	Chemical Abstract Service
Molecular Formula	C ₂₃ H ₃₀ O ₁₂	
Molecular Weight	498.48 g/mol	
Appearance	Powder	ALB Technology[1]
Purity	>95% (as a reference standard)	ALB Technology[1]
Class	Iridoid Glycoside, Hydrolyzable Tannin	

Biological Activity

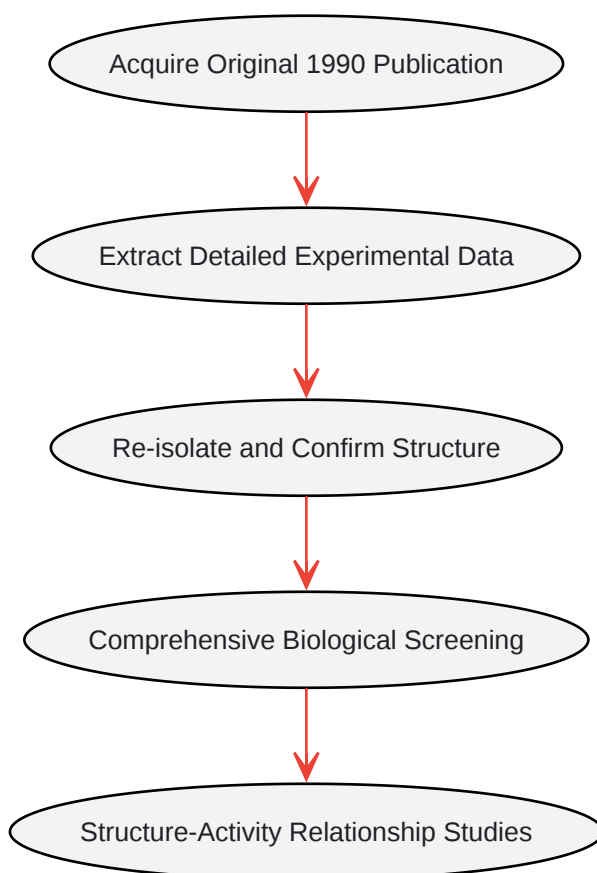
Preliminary information suggests that **6-O-Vanilloylajugol** possesses antioxidant properties. One supplier, TargetMol, indicates that the compound demonstrates scavenging activity against the 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical. This is consistent with the known antioxidant activities of phenolic compounds, such as the vanilloyl moiety present in this molecule. The broader biological activity profile of **6-O-Vanilloylajugol** warrants further investigation.

Conclusion

6-O-Vanilloylajugol is an iridoid glycoside of interest that has been isolated from the medicinal plants *Rehmannia glutinosa* and *Buddleja officinalis*. While the initial discovery dates back to 1990, detailed experimental data from the primary literature is not readily accessible in modern databases. This technical guide provides a summary of the currently available information and outlines the general methodologies that would have been employed for its discovery and characterization. Further research to fully elucidate the bioactivity and therapeutic potential of this compound is encouraged.

Future Directions

To advance the understanding of **6-O-Vanilloylajugol**, the following steps are recommended:



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Figure 2: Logical flow for future research on **6-O-Vanilloylajugol**.

By following these steps, the scientific community can build upon the initial discovery of **6-O-Vanilloylajugol** and explore its full potential in drug discovery and development.

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References

- 1. 124168-04-3 | 6-O-Vanilloylajugol [albtechnology.com]
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